

Herbimycin A solubility in acetonitrile and DMSO

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Compound Focus: Herbimycin A

CAS No.: 70563-58-5

Cat. No.: S529872

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Herbimycin A: Solubility Data and Handling

The table below summarizes the available quantitative solubility data for **Herbimycin A**.

Solvent	Solubility	Temperature	Notes	Source
DMSO	7.5 mg/mL (~13 mM)	Not specified	Ready for dilution; Phosphate buffered saline is a recommended diluent (ratio >500:1 buffer:DMSO)	[1]
DMSO	1 mg/mL (~1.74 mM)	Not specified	Requires ultrasonic and warming; Hygroscopic DMSO can impact solubility	[2]
Acetonitrile	No specific data found	-	-	-

Key Handling and Storage Conditions:

- **Storage Temperature:** Store at **-20°C**; some suppliers recommend **-30° to -10°C** [3] [4].
- **Atmosphere:** Recommended to **store under nitrogen** to preserve stability [4].
- **Sensitivity:** The compound is both **light sensitive and hygroscopic** (absorbs moisture from the air) [3] [4]. Always use freshly opened, anhydrous DMSO for best results and protect solutions from light

[2].

- **Stability:** Supplied powder is stable for 2 years from the date of purchase. Solutions in DMSO can be stored at -20°C for up to 3 months [3].

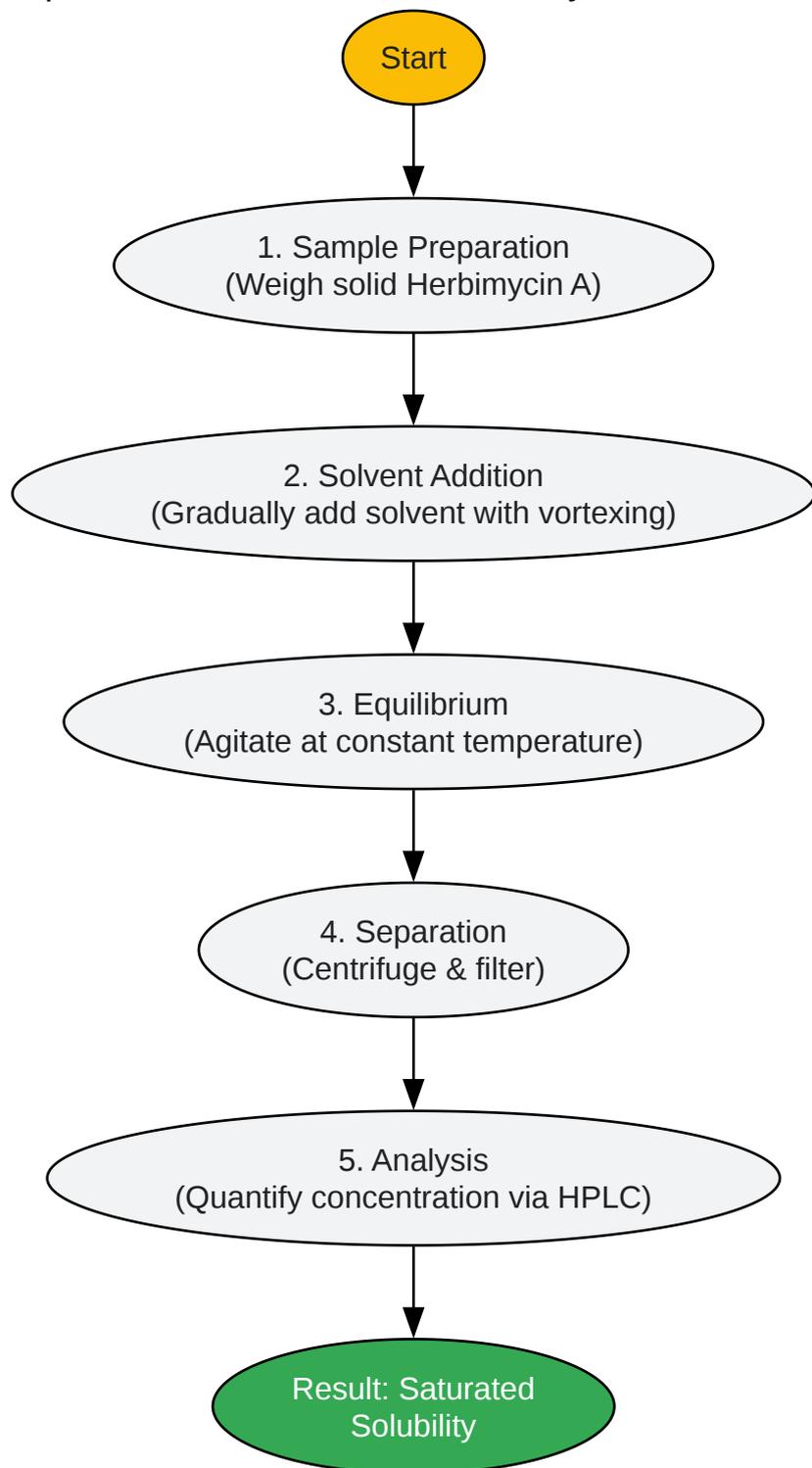
Experimental Protocol for Determining Solubility

Given the lack of data for acetonitrile, here is a detailed protocol you can use to determine the solubility experimentally.

Workflow for Solubility Determination

The following diagram outlines the key stages of the experimental process:

Experimental Workflow for Solubility Determination



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Detailed Methodology

Materials:

- **Herbimycin A** (powder, $\geq 95\%$ purity) [4]
- Anhydrous DMSO and HPLC-grade acetonitrile
- Glass vials with PTFE-lined caps
- Analytical balance
- Vortex mixer
- Thermostated shaker or water bath
- Centrifuge
- Syringe filters (0.45 μm , PTFE)
- HPLC system with UV-Vis detector

Procedure:

- **Sample Preparation:** Accurately weigh an excess of **Herbimycin A** (e.g., 5-10 mg) into a clean, tared glass vial.
- **Solvent Addition:** Add a known volume of solvent (e.g., 1.0 mL of acetonitrile) to the vial. Cap it tightly.
- **Equilibration:**
 - Place the vial on a vortex mixer to disperse the solid.
 - Agitate the mixture continuously for **24 hours** using a thermostated shaker or in a water bath maintained at **25°C** (or your desired temperature) to reach saturation equilibrium.
- **Phase Separation:**
 - After equilibration, allow any large particulates to settle briefly.
 - Centrifuge the sample at a high speed (e.g., 10,000 \times g for 10 minutes) to pellet the undissolved solid.
 - Carefully pass the supernatant through a **0.45 μm PTFE syringe filter** to ensure a particle-free solution for analysis.
- **Quantitative Analysis:**
 - Dilute the filtered saturated solution with a compatible mobile phase as needed to remain within the linear range of your calibration curve.
 - Analyze the dilution using **HPLC with UV detection**. **Herbimycin A** contains a benzoquinone ring, which has strong UV absorption, making this a suitable method for quantification [1] [5].
 - Calculate the concentration by comparing the peak area to a pre-established calibration curve of **Herbimycin A** standards of known concentration.

Research Context and Practical Notes

- **Water Insolubility:** **Herbimycin A** is known to be highly water-insoluble, which is a driving factor for the use of organic solvents like DMSO in biological research and a key challenge in its drug development [6].
- **Computational Alternatives:** If experimental determination is not feasible, consider **computational pharmaceuticals** approaches. Classical molecular dynamics (MD) simulations can be used to calculate relative solubility in different solvents, providing a molecular-level understanding of the solubilization process [7].
- **Solution Stability:** Prepared stock solutions in DMSO are best used immediately. If storage is necessary, aliquot and store at **-80°C for up to 6 months or -20°C for 1 month**. Avoid repeated freeze-thaw cycles [2].

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